

Protocol for the Preparation of Cholesteryl Nonadecanoate Stock Solutions

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Compound of Interest

Compound Name: *Cholesteryl nonadecanoate*

Cat. No.: *B1254418*

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cholesteryl nonadecanoate is a cholesteryl ester of nonadecanoic acid, a 19-carbon saturated fatty acid. In research and pharmaceutical development, it serves as a valuable lipid standard and can be used in various applications, including the study of lipid metabolism, atherosclerosis, and as a component in the formulation of lipid-based drug delivery systems. Due to its hydrophobic nature, preparing stable and homogenous stock solutions is a critical first step for its use in biological assays and other experimental settings. This document provides a detailed protocol for the preparation of **cholesteryl nonadecanoate** stock solutions.

Data Presentation

A summary of the key quantitative data for **cholesteryl nonadecanoate** is provided in the table below for easy reference.

Property	Value
Molecular Weight	667.14 g/mol [1]
Chemical Formula	C ₄₆ H ₈₂ O ₂
Physical State	Solid [1]
Recommended Solvent	Ethanol (≥95%)
Stock Concentration	10 mg/mL (15 mM)
Storage of Powder	-20°C for up to 3 years
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months

Experimental Protocol

This protocol details the steps for preparing a 10 mg/mL stock solution of **cholesteryl nonadecanoate** in ethanol. This method is suitable for subsequent dilution into aqueous buffers or cell culture media, often with the use of a carrier molecule like bovine serum albumin (BSA) or cyclodextrin to enhance solubility and cellular uptake.

Materials and Equipment:

- **Cholesteryl nonadecanoate** (purity >99%)
- Ethanol (200 proof, absolute)
- Glass vials with PTFE-lined caps
- Analytical balance
- Spatula
- Pipettes and sterile pipette tips
- Water bath or heating block

- Vortex mixer
- Optional: Bath sonicator

Procedure:

- Preparation:
 - Bring the vial of solid **cholesteryl nonadecanoate** to room temperature before opening to prevent condensation.
 - Ensure all glassware is clean and dry.
- Weighing:
 - Tare a clean, dry glass vial on the analytical balance.
 - Carefully weigh 10 mg of **cholesteryl nonadecanoate** into the vial using a spatula.
- Solubilization:
 - Add 1 mL of absolute ethanol to the vial containing the **cholesteryl nonadecanoate**.
 - Tightly cap the vial to prevent evaporation of the ethanol.
 - Vortex the mixture vigorously for 1-2 minutes.
 - Due to the waxy nature of cholesteryl esters, complete dissolution at room temperature may be slow. To aid solubilization, gently warm the solution in a water bath or on a heating block set to 37-40°C.
 - Periodically remove the vial from the heat and vortex until the solid is completely dissolved and the solution is clear. Caution: Do not overheat, as this can cause the ethanol to evaporate.
 - Optional: If complete dissolution is still not achieved, place the vial in a bath sonicator for 5-10 minutes.

- Storage:
 - Once fully dissolved, the 10 mg/mL stock solution is ready for use.
 - For short-term storage (up to 1 month), store the tightly capped vial at -20°C.
 - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes in separate vials and store at -80°C to minimize freeze-thaw cycles.

Note on Use in Aqueous Solutions:

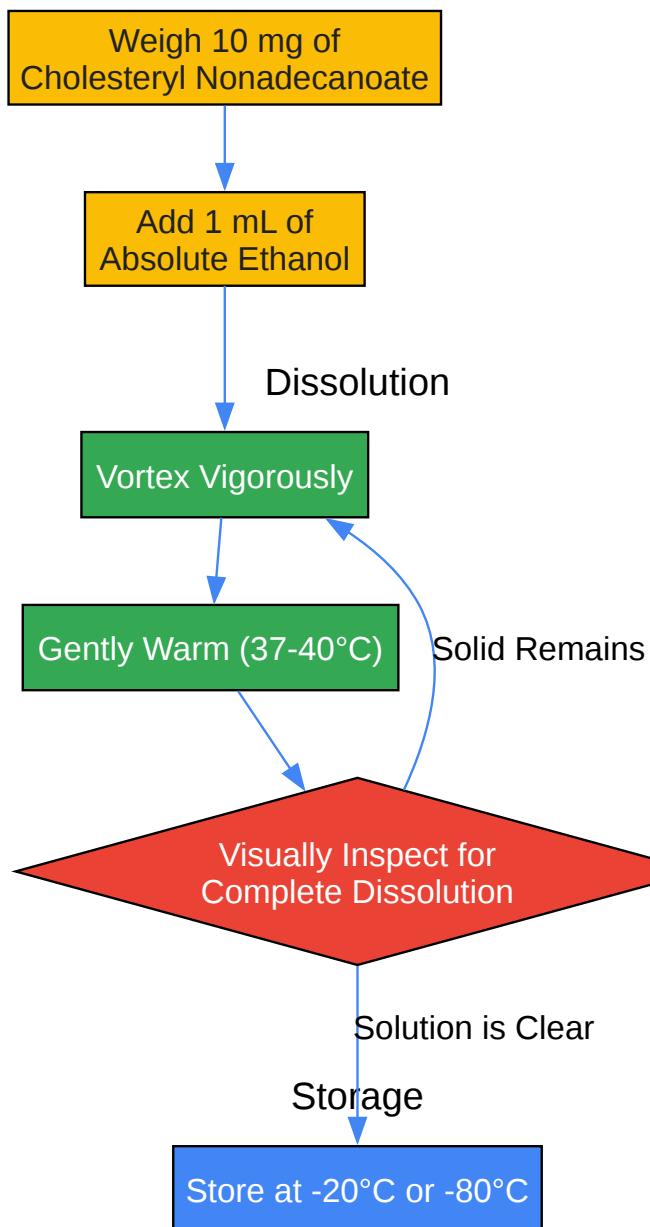
Cholesteryl esters have very low solubility in aqueous solutions. When diluting the ethanol stock solution into buffers or cell culture media, precipitation may occur. To avoid this, it is recommended to:

- Use a carrier protein: Complex the **cholesteryl nonadecanoate** with fatty acid-free BSA. A common method involves slowly adding the ethanol stock solution to a stirring solution of BSA in the desired buffer or medium.
- Employ cyclodextrins: Cyclodextrins can encapsulate the lipid, enhancing its solubility in aqueous environments.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Lipid Film Hydration: For some applications, the ethanol can be evaporated under a stream of nitrogen to create a thin lipid film, which is then hydrated with the aqueous solution and vortexed or sonicated to form a suspension.

Mandatory Visualization

Workflow for Cholestryl Nonadecanoate Stock Solution Preparation

Preparation

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Caption: A flowchart illustrating the key steps in preparing a **cholesteryl nonadecanoate** stock solution.

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References

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